

An In-depth Technical Guide to Dithallium Chromate: Synthesis and Properties

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Compound of Interest

Compound Name: *Dithallium chromate*

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Abstract

Dithallium chromate (Ti_2CrO_4) is an inorganic compound notable for its characteristic yellow precipitate and its significant toxicity, a consequence of its constituent elements: thallium and hexavalent chromium. This document provides a comprehensive overview of the synthesis, physicochemical properties, and toxicological aspects of **dithallium chromate**. Detailed experimental protocols for its preparation via precipitation are outlined, and its known physical and chemical data are presented in a structured format for clarity. Due to the hazardous nature of this compound, this guide also emphasizes the critical safety precautions necessary for its handling and disposal.

Physicochemical Properties of Dithallium Chromate

Dithallium chromate is a yellow, crystalline solid under standard conditions. Its key quantitative properties are summarized in the tables below for ease of reference and comparison.

Table 1: General and Physical Properties of **Dithallium Chromate**

Property	Value	Reference
Molecular Formula	CrO ₄ Tl ₂	[1]
Molar Mass	524.73 g/mol	
Appearance	Yellow rhombic crystals	
Melting Point	633 °C	
Density	6.91 g/cm ³ (at 25 °C)	

Table 2: Solubility of **Dithallium Chromate** in Water

Temperature (°C)	Solubility (g / 100 g of water)	Reference
20	0.0042	
60	0.03	[2]
100	0.2	[2]

Table 3: Thermodynamic Properties of **Dithallium Chromate**

Property	Value	Reference
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	-934.2 kJ/mol (solid)	
Standard Molar Gibbs Energy of Formation ($\Delta_f G^\circ$)	-850.6 kJ/mol (solid)	
Standard Molar Entropy (S°)	282.3 J/(mol·K) (solid)	

Synthesis of Dithallium Chromate

The synthesis of **dithallium chromate** is primarily achieved through a precipitation reaction in an aqueous solution.[2][3] This method takes advantage of the low solubility of **dithallium chromate** in water.[4][2]

Experimental Protocol: Precipitation Method

This protocol is based on the reaction between a soluble thallium(I) salt and a soluble chromate salt.^{[2][5]}

Materials:

- Thallium(I) nitrate (TlNO_3)
- Potassium chromate (K_2CrO_4) or Potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$)
- Potassium carbonate (K_2CO_3)
- Deionized water
- Asbestos felt or suitable filtration medium
- Perforated platinum crucible (or equivalent)

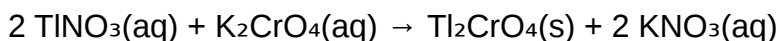
Procedure:

- Preparation of Reactant Solutions:
 - Prepare an aqueous solution of thallium(I) nitrate. A typical concentration for gravimetric analysis is 10 g/L.^[2]
 - Prepare an aqueous solution of potassium chromate or potassium dichromate.
- Precipitation:
 - In a suitable reaction vessel, heat the thallium(I) nitrate solution to approximately 70-80 °C.^[2]
 - Make the thallium(I) nitrate solution distinctly alkaline by adding a solution of potassium carbonate.^[2]
 - Slowly add the potassium chromate or potassium dichromate solution to the heated, alkaline thallium(I) nitrate solution with constant stirring.

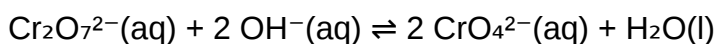
- A yellow precipitate of **dithallium chromate** will form immediately.[\[3\]](#)
- Allow the precipitate to settle.
- Isolation and Purification:
 - Filter the precipitate using a pre-weighed perforated platinum crucible containing an asbestos felt.
 - Wash the precipitate with a mixture of alcohol and water to remove any soluble impurities.
[\[2\]](#)
 - Dry the precipitate at a low temperature to a constant weight.

Reaction Chemistry:

The reaction proceeds via a double displacement mechanism:

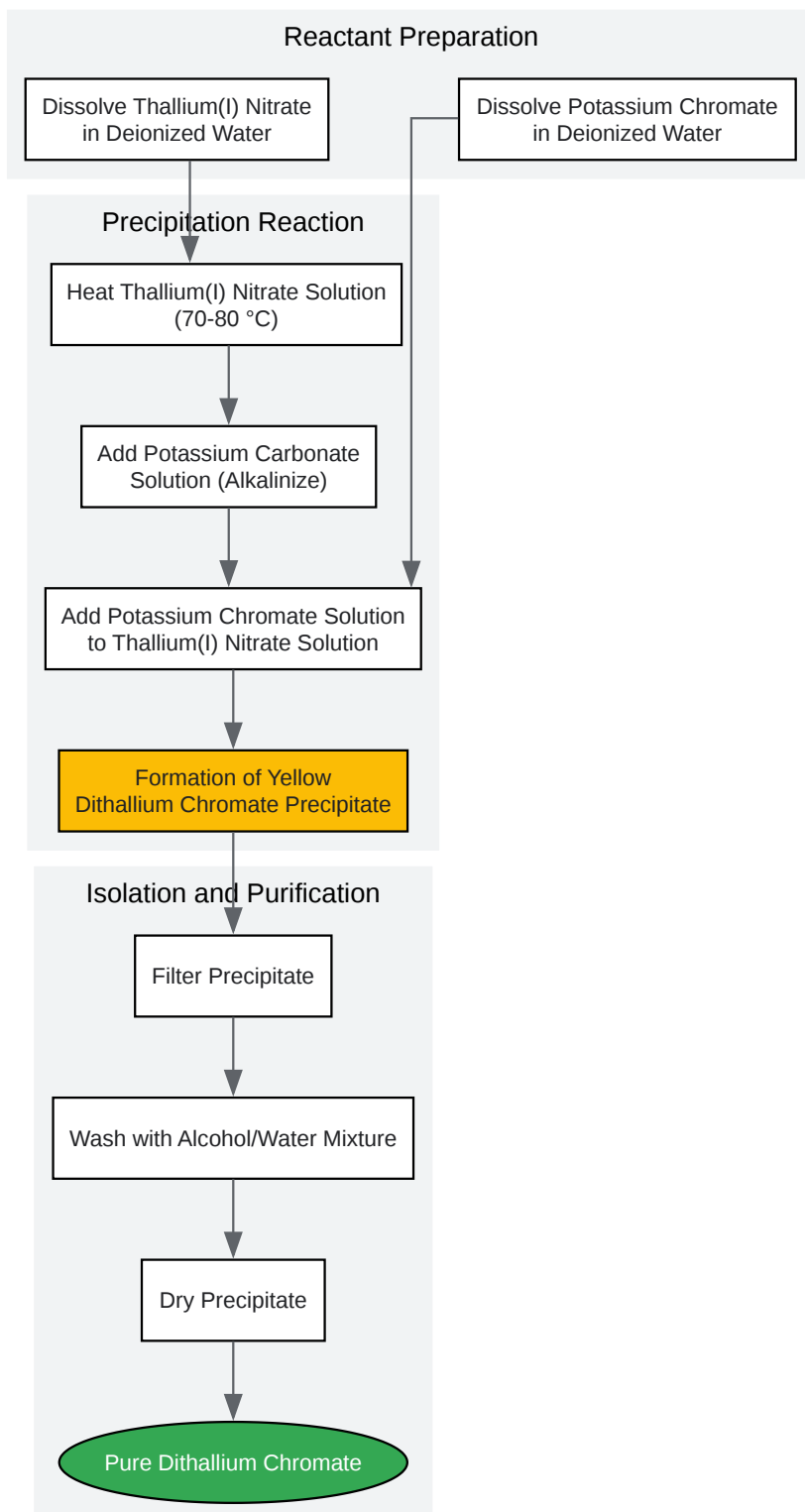


If potassium dichromate is used in an alkaline solution, the dichromate ion is in equilibrium with the chromate ion, which then reacts with the thallium(I) ions.[\[6\]](#)[\[7\]](#)



Synthesis Workflow Diagram

Synthesis Workflow for Dithallium Chromate

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **dithallium chromate**.

Toxicological Profile

Both thallium and hexavalent chromium are highly toxic, making **dithallium chromate** a hazardous substance that must be handled with extreme caution.[\[8\]](#)[\[9\]](#)

Thallium Toxicity

Thallium is a cumulative poison that can be absorbed through ingestion, inhalation, or skin contact.[\[8\]](#)[\[10\]](#) The thallium(I) ion (Tl^+) mimics the potassium ion (K^+) in the body due to their similar ionic radii, allowing it to enter cells via potassium uptake pathways and disrupt numerous cellular processes.[\[8\]](#)

Key toxic effects of thallium include:

- Neurological: Severe peripheral neuropathy, ataxia, tremors, and cranial nerve palsies are common, often presenting 2 to 5 days after exposure.[\[6\]](#)
- Dermatological: Alopecia (hair loss) is a characteristic sign that typically appears 2 to 3 weeks after exposure.[\[6\]](#)
- Gastrointestinal: Nausea and vomiting may occur initially.[\[11\]](#)

Hexavalent Chromium Toxicity

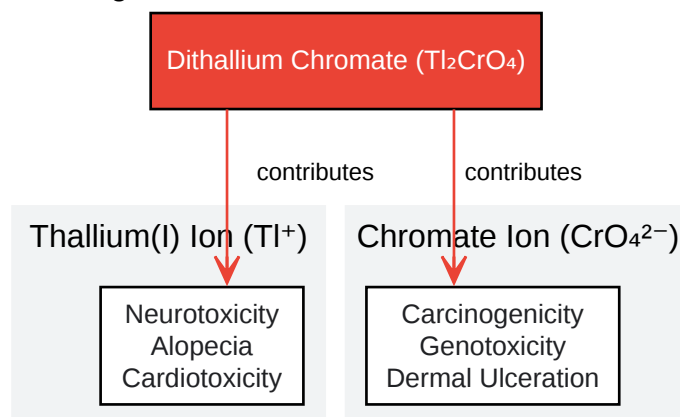
Hexavalent chromium compounds are genotoxic and carcinogenic, particularly when inhaled.[\[9\]](#) They can also cause skin sensitization and ulceration.[\[9\]](#) The toxicity of chromates is attributed to the chromate ion (CrO_4^{2-}).[\[12\]](#)

Key toxic effects of hexavalent chromium include:

- Carcinogenicity: Chronic inhalation is linked to an increased risk of lung cancer.[\[7\]](#)
- Dermal: Can cause allergic contact dermatitis and "chrome ulcers" upon prolonged skin contact.[\[9\]](#)
- Acute Toxicity: Ingestion of large amounts can lead to severe damage to the gastrointestinal, respiratory, cardiovascular, hepatic, and renal systems, and can be fatal.[\[7\]](#)

Logical Relationship of Toxicity

Toxicological Contributions to Dithallium Chromate



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Caption: Toxicity contributions of constituent ions.

Safety and Handling

Due to its high toxicity, **dithallium chromate** must be handled under strict safety protocols.

- Engineering Controls: Work should be conducted in a well-ventilated fume hood.
- Personal Protective Equipment (PPE): Chemical-resistant gloves, a lab coat, and splash goggles are mandatory. Respiratory protection may be required if there is a risk of generating dust.
- Handling: Avoid contact with skin and eyes. Do not ingest or inhale.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.
- Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations.

Conclusion

Dithallium chromate is a readily synthesized inorganic compound with well-defined physicochemical properties. Its primary significance in a research and development context lies

in its high toxicity, stemming from both the thallium(I) and chromate ions. A thorough understanding of its properties and the stringent safety measures required for its handling are paramount for any professional working with this hazardous material. The experimental protocol provided herein offers a clear and reproducible method for its synthesis, while the tabulated data and diagrams serve as a quick reference for its key characteristics and associated hazards.

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